

# UM-164 stability and storage conditions

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## Compound of Interest

Compound Name: UM-164

Cat. No.: B1682698

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## Technical Support Center: UM-164

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **UM-164**, a potent dual c-Src/p38 kinase inhibitor.

## Frequently Asked Questions (FAQs)

Q1: How should I store **UM-164** upon receipt?

A: Upon receipt, solid **UM-164** should be stored at -20°C. Under these conditions, the compound is stable for at least three years.

Q2: What is the recommended solvent for preparing stock solutions of **UM-164**?

A: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **UM-164**. It is soluble in DMSO up to 100 mg/mL.<sup>[1]</sup> For optimal results, it is crucial to use fresh, anhydrous DMSO, as moisture can reduce the solubility of the compound.<sup>[1]</sup>

Q3: How should I store stock solutions of **UM-164**?

A: Aliquot your DMSO stock solution into single-use vials to avoid repeated freeze-thaw cycles, which can lead to degradation. These aliquots should be stored at -80°C for long-term stability (up to one year) or at -20°C for short-term storage (up to one month).<sup>[1]</sup>

Q4: Is **UM-164** soluble in aqueous buffers like PBS or other organic solvents like ethanol?

A: No, **UM-164** is reported to be insoluble in water and ethanol.<sup>[1]</sup> Therefore, for most cell-based assays, a concentrated stock solution in DMSO should be prepared and then diluted into the aqueous culture medium. Ensure the final DMSO concentration is compatible with your experimental system, typically below 0.5%.

Q5: Is **UM-164** sensitive to light?

A: While specific photostability data for **UM-164** is not readily available, it is best practice to handle it as a light-sensitive compound. Protect the solid compound and its solutions from light by storing them in amber vials or by wrapping containers in aluminum foil. Perform all experimental manipulations in a subdued light environment whenever possible.

Q6: I observe precipitation when diluting my **UM-164** DMSO stock into an aqueous buffer. What should I do?

A: This is a common issue for compounds with low aqueous solubility. Here are a few troubleshooting steps:

- Decrease the final concentration: You may be exceeding the solubility limit of **UM-164** in the aqueous medium. Try using a lower final concentration.
- Increase the solvent concentration: If your experimental system allows, a slightly higher final concentration of DMSO (e.g., up to 0.5%) might help maintain solubility. Always run a vehicle control to ensure the solvent concentration does not affect your results.
- Use a surfactant or formulating agent: For in vivo studies or specific in vitro applications, a formulation with a surfactant like Tween® 80 or encapsulation in a delivery vehicle may be necessary. For example, a suspension for oral administration can be prepared using CMC-Na.<sup>[1]</sup>

Q7: How can I check if my **UM-164** has degraded?

A: The most reliable way to assess the integrity of your **UM-164** is by using a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC). A fresh, properly stored sample should be used as a reference. A decrease in the peak area of the parent compound and the appearance of new peaks would indicate degradation.

## Data Summary

### UM-164 Storage and Stability

Form	Solvent	Storage Temperature	Duration	Notes
Solid (Powder)	-	-20°C	3 years	Protect from light.
Stock Solution	DMSO	-80°C	1 year	Aliquot to avoid freeze-thaw cycles. Use fresh, anhydrous DMSO. Protect from light.
Stock Solution	DMSO	-20°C	1 month	Aliquot to avoid freeze-thaw cycles. Use fresh, anhydrous DMSO. Protect from light.

### UM-164 Solubility

Solvent	Solubility
DMSO	100 mg/mL
Water	Insoluble
Ethanol	Insoluble

## Experimental Protocols

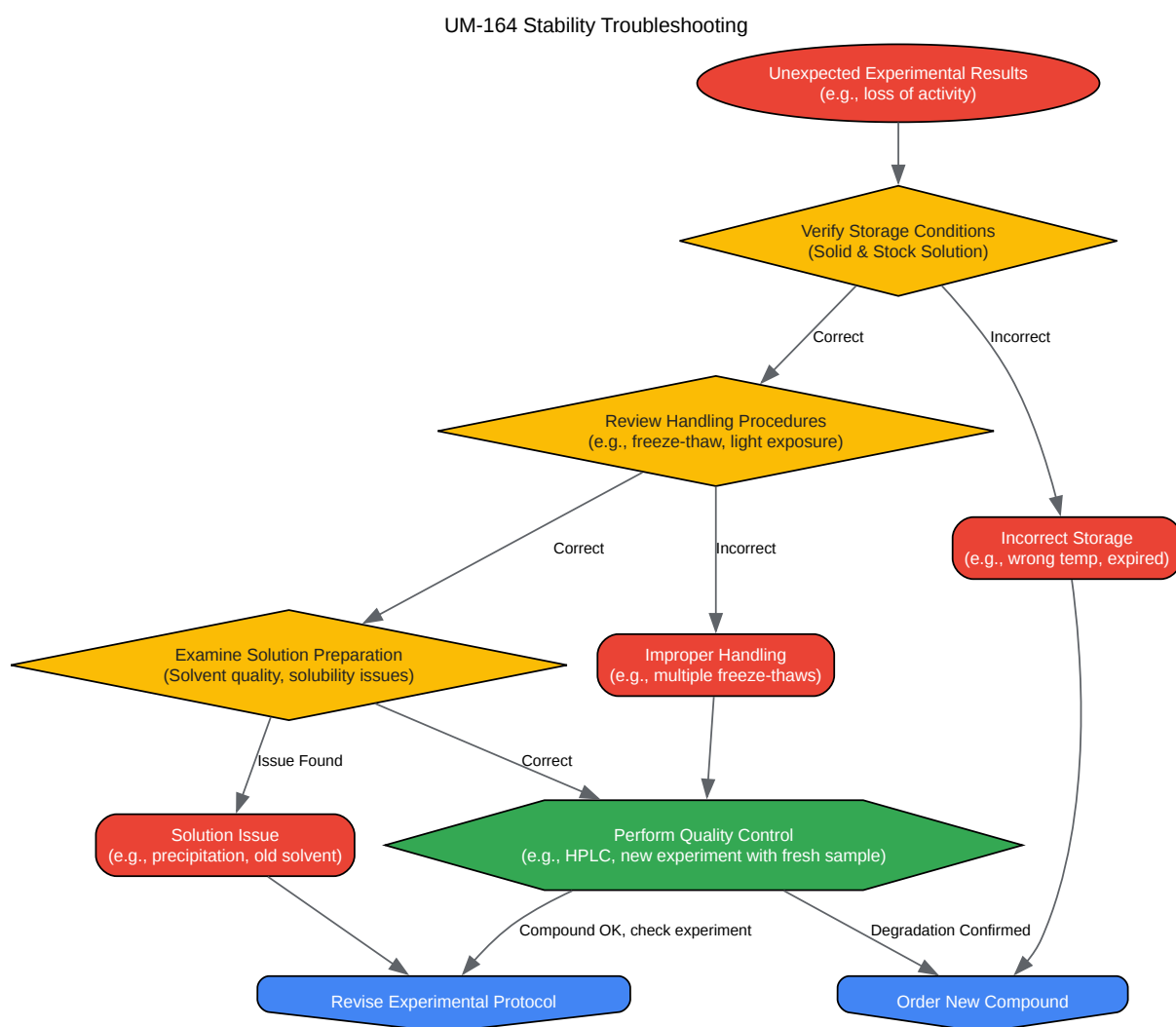
Protocol for Preparing a 10 mM Stock Solution of **UM-164** in DMSO

- Materials:
  - UM-164** (Molecular Weight: 640.68 g/mol )

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Procedure:
  1. Equilibrate the vial of solid **UM-164** to room temperature before opening to prevent moisture condensation.
  2. Weigh out the desired amount of **UM-164**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.41 mg of **UM-164**.
  3. Add the appropriate volume of anhydrous DMSO to the solid **UM-164**. For the example above, add 1 mL of DMSO.
  4. Vortex the solution until the **UM-164** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
  5. Aliquot the stock solution into single-use, light-protected vials.
  6. Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

## Visualizations

### Logical Troubleshooting Workflow for UM-164 Stability Issues

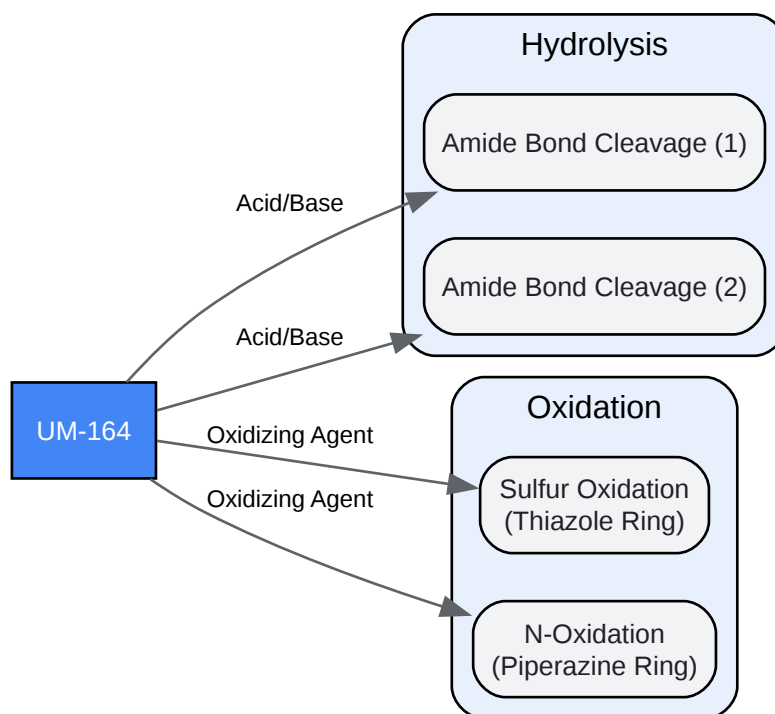


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Caption: Troubleshooting workflow for identifying potential stability issues with **UM-164**.

## Potential Degradation Pathways for UM-164 (Hypothesized)

Hypothesized Degradation Pathways of UM-164



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Caption: Potential degradation pathways of **UM-164** based on its chemical structure.

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## References

- 1. selleckchem.com [selleckchem.com]
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